

Technical Guide: 17:0-22:4 PC-d5 Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-22:4 PC-d5

CAS No.: 2342575-43-1

Cat. No.: B15557799

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the deuterated phosphatidylcholine, **17:0-22:4 PC-d5**. The information is compiled from commercially available Certificates of Analysis and relevant scientific literature to support its use as an internal standard in lipidomic studies.

Quantitative Data Summary

The following tables summarize the key quantitative data for **17:0-22:4 PC-d5**, also known as 1-heptadecanoyl-2-(docosahexaenoyl-d5)-sn-glycero-3-phosphocholine.

Table 1: General Properties

Property	Value	Source
Synonym	1-heptadecanoyl-2-docosatetraenoyl-sn-glycero(d5)-3-phosphocholine	[1] [2]
Molecular Weight	829.21 g/mol	[1] [2] [3]
Chemical Formula	C47H81D5NO8P	[1] [2] [3]
CAS Number	2342575-43-1	[2] [4]
Physical State	Solution in 1:1 Dichloromethane:Methanol	[1]
Storage	-20°C	[1] [2] [4]
Purity	>99%	[2] [4]
Stability	One year from date of receipt	[1] [2]

Table 2: Analytical Specifications

Analysis	Specification	Result	Source
Physical Examination	Clear, colorless solution with no foreign matter	Pass	[1]
TLC	>99% Purity; Ninhydrin: negative; Iodine: one major spot; Phosphorus: positive; Charring: positive; Water drip: one major spot	>99% Purity	[1]
Proton NMR	Spectrum consistent with structure	Consistent with structure	[1]
FAME (GC/FID)	NLT 99% combined 17:0 and 22:4 (AUC)	99.3% combined 17:0 and 22:4 (AUC)	[1]
UV Oxidation	NMT 5% total all wavelengths	1.18% total all wavelengths	[1]
Mass Spectroscopy	$[M+H]^+ = 830.2 \pm 1$ amu	$[M+H]^+ = 830.0$ amu	[1]
Isotopic Purity by Mass Spec	Report	97.6%	[1]

Experimental Protocols

The following are detailed methodologies for the key experiments typically cited in the analysis of phosphatidylcholines.

Thin-Layer Chromatography (TLC) for Purity Assessment

Objective: To separate and visualize the phospholipid to assess its purity.

Materials:

- TLC plates (Silica gel G)
- Developing tank
- Solvent system: A common system for phospholipids is chloroform:methanol:water (65:25:4, v/v/v).[5]
- Visualization reagents:
 - Iodine vapor[5]
 - Ninhydrin spray (for primary amines)[5]
 - Phosphorus spray (for phosphate groups)[5]
 - Charring reagent (e.g., sulfuric acid solution)
- Heat source (hot plate)[5]

Procedure:

- Activate the TLC plate by heating it at 110°C for 10-15 minutes.
- Dissolve a small amount of the **17:0-22:4 PC-d5** standard in a suitable solvent (e.g., chloroform:methanol 2:1).
- Spot the dissolved sample onto the baseline of the TLC plate using a capillary tube.
- Place the plate in a developing tank pre-saturated with the solvent system.
- Allow the solvent to migrate up the plate until it is approximately 1 cm from the top.
- Remove the plate from the tank and mark the solvent front.
- Dry the plate in a fume hood.
- Visualize the separated spots using the appropriate reagents:

- Iodine: Place the plate in a tank containing iodine crystals. Lipids will appear as yellow-brown spots.
- Ninhydrin: Spray the plate with ninhydrin solution and heat. Primary amines will appear as purple spots (should be negative for PC).
- Phosphorus Spray: Spray the plate with a phosphorus-specific reagent and heat. Phosphate-containing lipids will appear as blue spots.
- Charring: Spray with a charring reagent and heat at a high temperature. Organic compounds will appear as dark spots.
- Calculate the retardation factor (R_f) value for the major spot and compare it to a known standard if available. The presence of a single major spot indicates high purity.

Gas Chromatography-Flame Ionization Detection (GC-FID) for Fatty Acid Composition

Objective: To determine the fatty acid composition of the phosphatidylcholine after conversion to fatty acid methyl esters (FAMES).

Materials:

- Gas chromatograph with a flame ionization detector (FID).
- Capillary column suitable for FAME analysis (e.g., a wax-type column).^[6]
- Reagents for transesterification (e.g., methanolic HCl or BF₃ in methanol).^[4]
- Heptane or hexane for extraction.^[4]
- Internal standard (e.g., a fatty acid not present in the sample).
- Carrier gas (Helium or Hydrogen).^{[4][7]}

Procedure:

- Transesterification:

- Place a known amount of the lipid sample in a reaction vial.
- Add the transesterification reagent (e.g., 2 mL of methanolic HCl).[4]
- Heat the mixture at a specific temperature (e.g., 80°C) for a defined time (e.g., 20 minutes).[4]
- Cool the reaction mixture to room temperature.
- Extraction:
 - Add a nonpolar solvent like heptane (e.g., 2 mL) to extract the FAMES.[4]
 - Vortex the mixture and allow the layers to separate.
 - Carefully transfer the upper organic layer containing the FAMES to a new vial for GC analysis.
- GC-FID Analysis:
 - Inject a small volume (e.g., 1 µL) of the FAMES extract into the GC.[4]
 - The GC oven temperature is programmed to ramp up to separate the FAMES based on their boiling points. A typical program might start at a lower temperature, hold, and then ramp up to a final temperature.[4]
 - The FAMES are detected by the FID as they elute from the column.
 - Identify the fatty acid methyl esters by comparing their retention times to those of a known FAME standard mixture.
 - Quantify the relative amounts of each fatty acid by integrating the peak areas. The results should confirm the presence of heptadecanoic acid (17:0) and docosahexaenoic acid (22:4).

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Objective: To confirm the chemical structure of the **17:0-22:4 PC-d5** molecule.

Materials:

- NMR spectrometer (e.g., 400 MHz or higher).
- NMR tubes.
- Deuterated solvent (e.g., CDCl₃).
- Internal standard (e.g., tetramethylsilane, TMS).

Procedure:

- Dissolve the sample in the deuterated solvent in an NMR tube.
- Acquire proton (¹H) and phosphorus (³¹P) NMR spectra.[8]
- ¹H NMR: The proton spectrum will show characteristic signals for the different protons in the molecule, including the fatty acyl chains, the glycerol backbone, and the choline headgroup. The integration of these signals should be consistent with the number of protons in each part of the molecule.
- ³¹P NMR: The phosphorus spectrum will show a single peak characteristic of the phosphocholine headgroup, confirming the phospholipid class.[8]
- Compare the observed chemical shifts and coupling constants with expected values for this structure to confirm its identity.

Mass Spectrometry (MS) for Molecular Weight and Isotopic Purity

Objective: To confirm the molecular weight and determine the isotopic purity of the deuterated standard.

Materials:

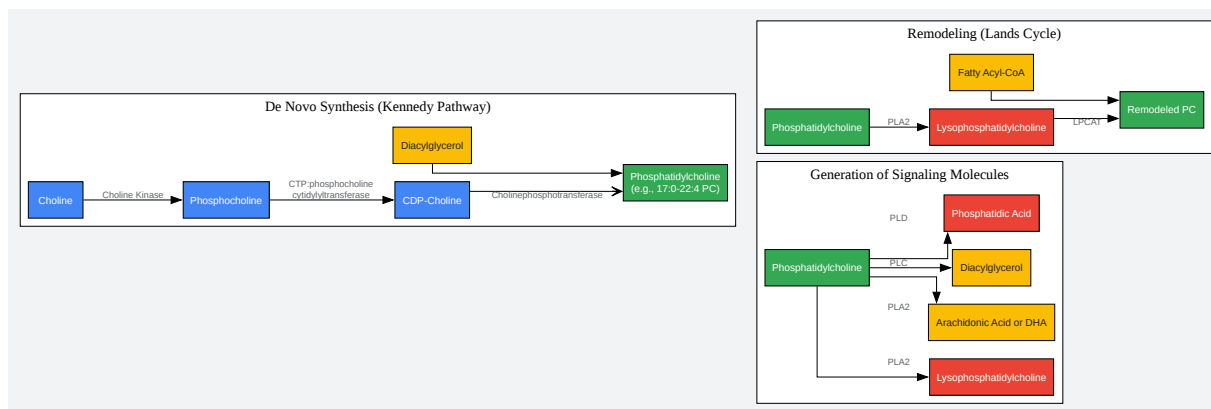
- Mass spectrometer (e.g., a quadrupole time-of-flight (Q-TOF) or an ion trap mass spectrometer).[9]
- Electrospray ionization (ESI) source.
- Solvent for infusion (e.g., chloroform:methanol with an ammonium salt).[9]

Procedure:

- Dissolve the sample in a suitable solvent for direct infusion into the mass spectrometer.
- Acquire the mass spectrum in positive ion mode.
- The spectrum should show a prominent peak for the protonated molecule $[M+H]^+$ at m/z 830.2.[1]
- To determine isotopic purity, analyze the distribution of isotopologues around the main peak. The relative intensity of the peak corresponding to the d5-labeled molecule compared to the unlabeled (d0) and other deuterated species will determine the isotopic purity.
- Tandem MS (MS/MS) can be performed to further confirm the structure by fragmenting the parent ion and analyzing the resulting daughter ions. For phosphatidylcholines, a characteristic fragment ion at m/z 184 corresponding to the phosphocholine headgroup is expected in positive ion mode.[9]

Mandatory Visualizations

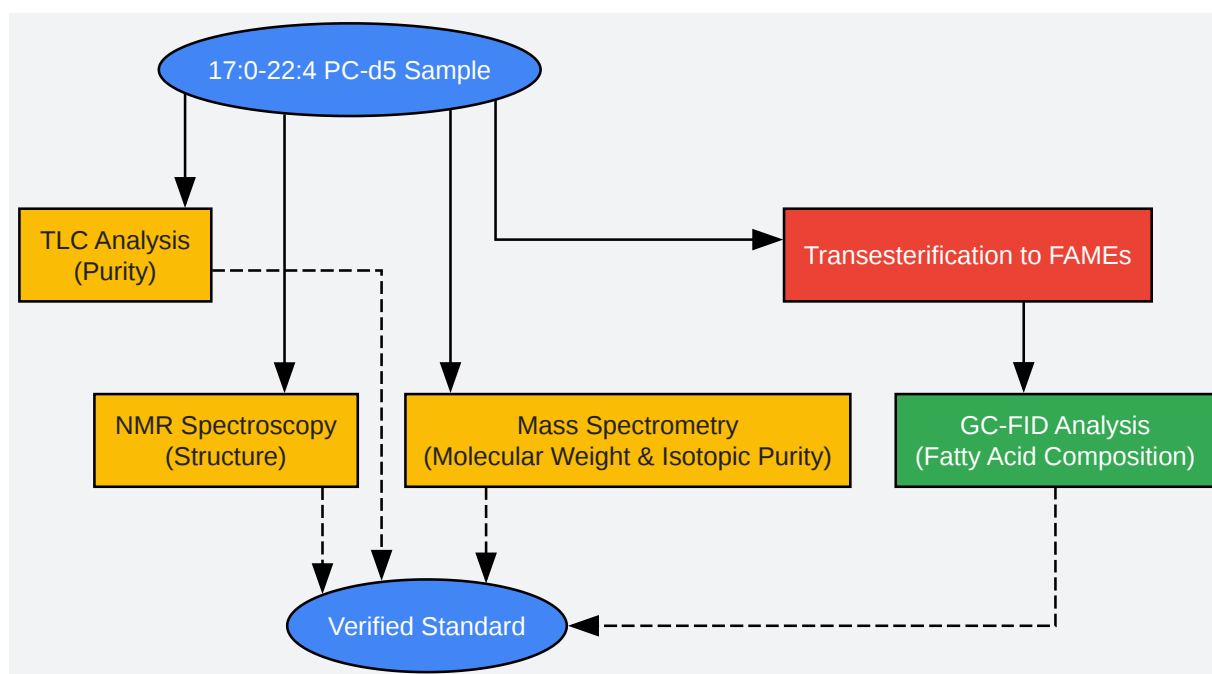
Phosphatidylcholine Metabolism and Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Metabolism of phosphatidylcholine via synthesis, remodeling, and generation of signaling lipids.

Experimental Workflow for 17:0-22:4 PC-d5 Analysis



[Click to download full resolution via product page](#)

Caption: Workflow for the comprehensive analysis of **17:0-22:4 PC-d5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The role of phosphatidylcholine and choline metabolites to cell proliferation and survival - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. conservancy.umn.edu [conservancy.umn.edu]
- 3. Phosphatidylcholine: Composition, Functions, Techniques, and Applications - Creative Proteomics [creative-proteomics.com]
- 4. Fatty Acid Methyl Ester analysis by Gas Chromatography [sigmaaldrich.com]
- 5. avantiresearch.com [avantiresearch.com]
- 6. gcms.cz [gcms.cz]

- [7. static.igem.org](https://static.igem.org) [static.igem.org]
- [8. spectroscopyonline.com](https://spectroscopyonline.com) [spectroscopyonline.com]
- [9. d-nb.info](https://d-nb.info) [d-nb.info]
- To cite this document: BenchChem. [Technical Guide: 17:0-22:4 PC-d5 Certificate of Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557799/docs#technical-guide-17-0-22-4-pc-d5-certificate-of-analysis\]](https://www.benchchem.com/product/b15557799/docs#technical-guide-17-0-22-4-pc-d5-certificate-of-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

